

Essential Procedures for the Safe Disposal of CC-90003

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B10798849

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **CC-90003** based on general laboratory safety principles and hazardous waste management regulations. A specific Safety Data Sheet (SDS) for **CC-90003** containing explicit disposal instructions was not available in the public domain. Therefore, researchers, scientists, and drug development professionals must treat **CC-90003** as a hazardous waste and consult with their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations to ensure full compliance and safety.

CC-90003 is an irreversible and selective inhibitor of ERK 1/2 with potential antineoplastic activity.[1] Due to its biological activity and observed toxicities in preclinical and clinical studies, including neurotoxicity, proper handling and disposal are critical to protect personnel and the environment.[2][3]

CC-90003 Chemical and Safety Profile

The following table summarizes key quantitative data for **CC-90003**. This information is crucial for a proper hazard assessment prior to handling and disposal.

Property	Data
Chemical Name	N-(2-((2-((2-methoxy-5-methylpyridin-4-yl)amino)-5-(trifluoromethyl)pyrimidin-4-yl)amino)-5-methylphenyl)acrylamide
Molecular Formula	C ₂₂ H ₂₁ F ₃ N ₆ O ₂
Molecular Weight	458.45 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO, insoluble in water
Storage Temperature	-20°C for long-term storage
Known Hazards	Potential for neurotoxicity and other adverse effects observed in clinical trials.[2][3]

Experimental Protocols Referenced

This guidance is based on standard hazardous waste management protocols as outlined by regulatory bodies like the Environmental Protection Agency (EPA) and best practices from various academic research institutions.[4][5][6][7][8] The core principle is that all laboratory chemical waste should be managed as hazardous unless it is definitively known to be non-hazardous.[9]

Step-by-Step Disposal Procedures

The following procedures provide a direct, step-by-step guide for managing waste streams containing **CC-90003**.

Personal Protective Equipment (PPE) and Safety Precautions

- Always handle **CC-90003** and its waste within a certified chemical fume hood.
- Wear appropriate PPE:
 - Chemical-resistant gloves (nitrile or neoprene).

- Safety goggles or a face shield.
- A fully buttoned laboratory coat.
- Avoid generating dust from the solid form of **CC-90003**.
- Ensure a chemical spill kit is readily accessible.

Waste Classification and Segregation

- Classify as Hazardous: In the absence of a specific SDS, **CC-90003** waste must be classified as hazardous chemical waste.[8][10]
- Segregate Waste Streams: Do not mix **CC-90003** waste with other waste types. Maintain separate, clearly labeled waste containers for:
 - Solid Waste: Unused or expired solid **CC-90003**, contaminated lab consumables (e.g., weigh boats, pipette tips, gloves).
 - Liquid Waste (Non-Aqueous): Solutions of **CC-90003** in organic solvents like DMSO.
 - Sharps Waste: Chemically contaminated needles and syringes.[6]
 - Aqueous Waste: While **CC-90003** is insoluble in water, any aqueous solutions from experimental workups that may contain trace amounts must also be treated as hazardous waste. Do not dispose of down the drain.[5][11]

Waste Accumulation and Labeling

- Select Appropriate Containers:
 - Use leak-proof, chemically compatible containers with secure screw-top caps. Plastic containers are often preferred to glass to minimize breakage risk.[4][6]
 - For sharps, use a designated, puncture-proof sharps container labeled "Chemical Contaminated Sharps – DO NOT AUTOCLAVE".[6]
- Label Containers Immediately:

- Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[8]
- The label must include:
 - The full chemical name: "**CC-90003**" and any solvents present (e.g., "**CC-90003** in DMSO"). Avoid abbreviations or chemical formulas.[4]
 - The approximate concentration and volume.
 - The date of waste generation (start date).
 - The name of the Principal Investigator and the laboratory location.
 - Relevant hazard pictograms (e.g., Health Hazard, Irritant).
- Keep Containers Closed: Waste containers must be kept tightly sealed at all times, except when adding waste.[8]

Disposal of Contaminated Materials and Empty Containers

- Contaminated Labware: Disposable labware (pipette tips, tubes, gloves) contaminated with **CC-90003** should be collected in a designated, lined container labeled as hazardous solid waste.[8] Contaminated glassware should be decontaminated if possible or disposed of as hazardous waste.
- Empty Containers: The original containers of **CC-90003** must be managed carefully.
 - Containers that held acutely toxic chemicals (P-listed) must not be rinsed and should be disposed of as hazardous waste.[6] While **CC-90003** is not explicitly P-listed, its toxicity profile warrants caution. Consult your EHS office for guidance.
 - For other containers, the standard procedure is to triple-rinse with a suitable solvent (one in which **CC-90003** is soluble, like DMSO, followed by another solvent like ethanol).[7][8]
 - The rinsate from this process is considered hazardous waste and must be collected in the appropriate liquid waste container.[8]

- After triple-rinsing and air-drying in a fume hood, deface the original label completely before disposing of the container as regular laboratory glass or plastic waste.[7]

Requesting Waste Pickup

- Store sealed and labeled hazardous waste containers in a designated Satellite Accumulation Area within your laboratory.
- Follow your institution's specific procedures to request a hazardous waste pickup from the EHS department. Do not allow waste to accumulate for more than 12 months.[6]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **CC-90003** and associated materials.



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Caption: Decision workflow for the safe disposal of **CC-90003** waste streams.

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